

An In-depth Technical Guide to the Chemical Structure and Synthesis of Orniplabin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Orniplabin

Cat. No.: B11932162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Orniplabin (also known as SMTP-7 or BIIB131) is a complex fungal metabolite with significant therapeutic potential, primarily investigated for its role in treating ischemic stroke. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and key biological activities of **Orniplabin**. It is intended to serve as a detailed resource for researchers and professionals in drug development, offering insights into its chemical properties, manufacturing pathways, and mechanisms of action. This document aggregates available quantitative data, outlines experimental protocols, and visualizes complex pathways to facilitate a deeper understanding of this promising molecule.

Chemical Structure and Properties

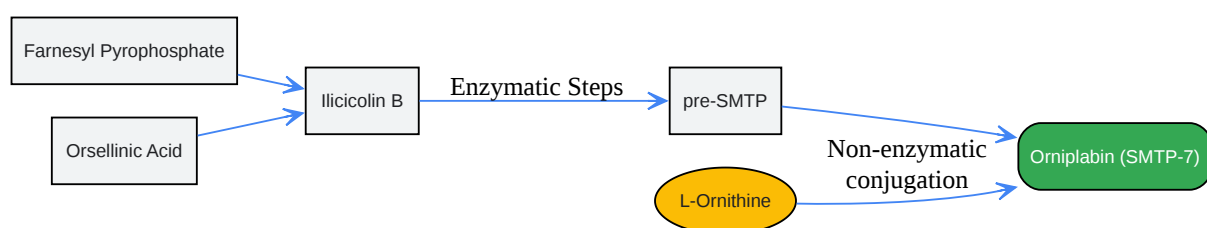
Orniplabin is an isoindolone alkaloid derived from the fungus *Stachybotrys microspora*. Its intricate structure is characterized by two modified triprenyl phenol moieties linked by an ornithine bridge.

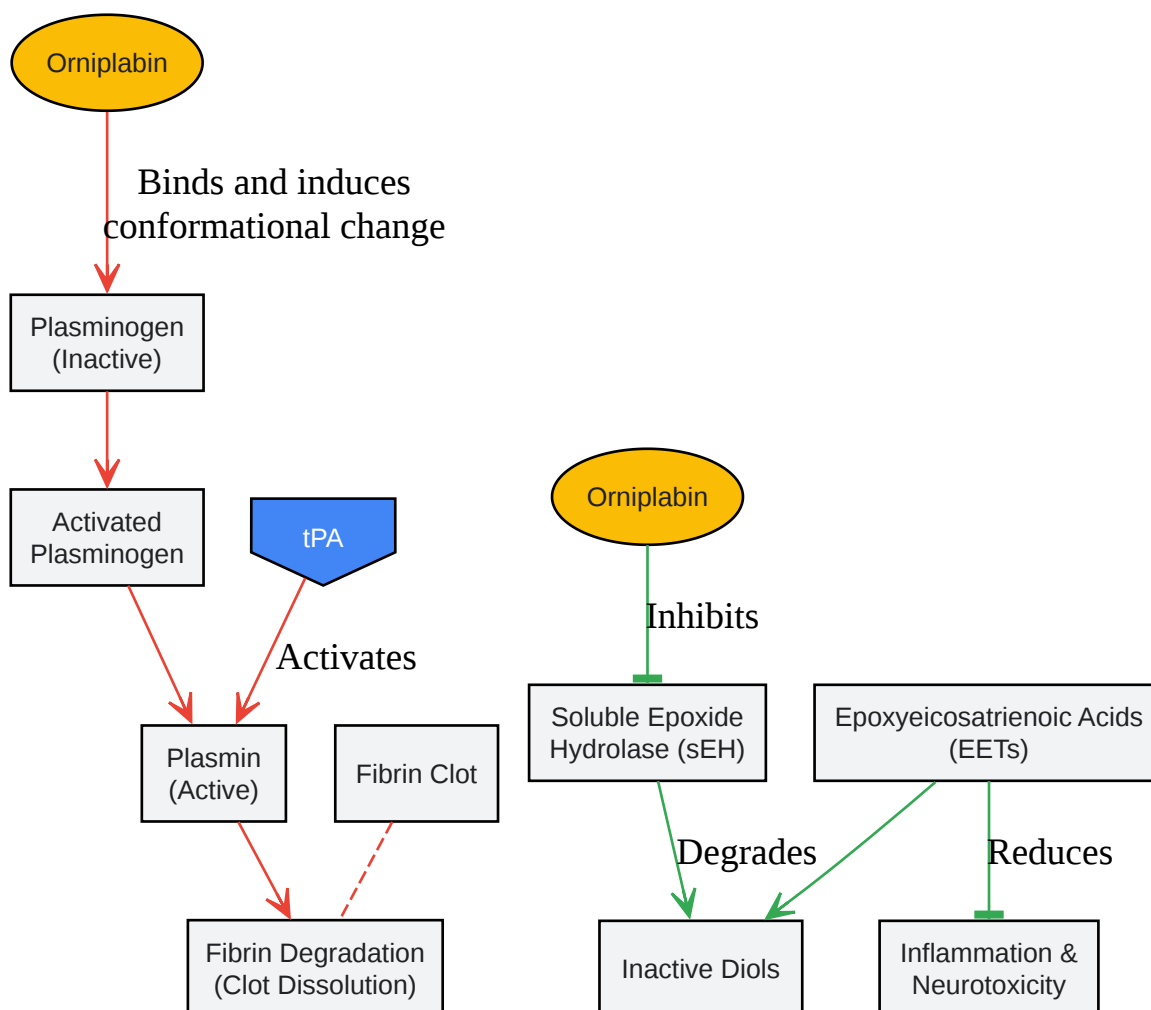
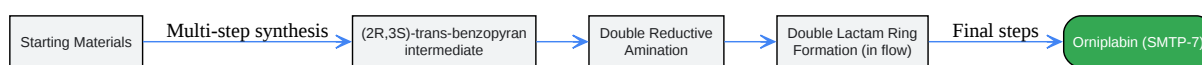
The chemical identity of **Orniplabin** is well-established, with its structure confirmed through various spectroscopic methods and, ultimately, by total synthesis.

| Property | Value | Source |
|-------------------|---|------------------|
| Molecular Formula | C ₅₁ H ₆₈ N ₂ O ₁₀ | --INVALID-LINK-- |
| Molecular Weight | 869.1 g/mol | --INVALID-LINK-- |
| IUPAC Name | (2S)-2,5-bis[(2S,3S)-2-[(3E)-4,8-dimethylnona-3,7-dienyl]-3,5-dihydroxy-2-methyl-7-oxo-4,9-dihydro-3H-pyrano[2,3-e]isoindol-8-yl]pentanoic acid | --INVALID-LINK-- |
| InChI Key | CRNDCHORWGDFGR-PXTWCNKMSA-N | --INVALID-LINK-- |
| CAS Number | 733805-92-0 | --INVALID-LINK-- |
| Synonyms | SMTP-7, BIIB131 | --INVALID-LINK-- |

Structure Diagram:

Chemical Structure of Orniplabin (SMTP-7)





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Synthesis of Orniplabin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11932162#chemical-structure-and-synthesis-pathway-of-orniplabin\]](https://www.benchchem.com/product/b11932162#chemical-structure-and-synthesis-pathway-of-orniplabin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com